

# Theoretical and Experimental Insights into Phenylacetic Acid Derivatives: A Technical Guide

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## Compound of Interest

**Compound Name:** 3-Bromo-2-chlorophenylacetic acid

**Cat. No.:** B1291921

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Disclaimer: Information regarding the specific isomer, **3-Bromo-2-chlorophenylacetic acid** (CAS: 1261438-67-8), is exceptionally limited in publicly available scientific literature. Theoretical studies, detailed experimental protocols, and data on its biological activity are not readily accessible.

This guide will focus on the extensively studied and commercially significant isomer,  $\alpha$ -Bromo-2-chlorophenylacetic acid (CAS: 29270-30-2), as it is plausible that inquiries for "**3-Bromo-2-chlorophenylacetic acid**" may be referencing this key pharmaceutical intermediate. This document is intended for researchers, scientists, and professionals in drug development, providing a comprehensive overview of its properties, synthesis, and applications.

## Part 1: 3-Bromo-2-chlorophenylacetic acid

Limited data is available for this specific isomer. The primary information found is its chemical identification.

### Chemical Identification

Property	Value
Chemical Name	3-Bromo-2-chlorophenylacetic acid
CAS Number	1261438-67-8
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrClO <sub>2</sub>
Molecular Weight	249.49 g/mol

Due to the scarcity of further information, the remainder of this guide will be dedicated to its structural isomer,  $\alpha$ -Bromo-2-chlorophenylacetic acid.

## Part 2: $\alpha$ -Bromo-2-chlorophenylacetic acid

$\alpha$ -Bromo-2-chlorophenylacetic acid is a crucial intermediate in the synthesis of various pharmaceuticals, most notably the antiplatelet agent Clopidogrel.<sup>[1]</sup> Its reactivity, stemming from the presence of a bromine atom at the alpha position to the carboxylic acid, makes it a versatile building block in organic synthesis.

## Physicochemical and Spectroscopic Data

A summary of the key physical and chemical properties of  $\alpha$ -Bromo-2-chlorophenylacetic acid is provided below.

Property	Value	Source
Appearance	White to off-white solid	<a href="#">[1]</a>
Melting Point	107-112 °C	
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrClO <sub>2</sub>	
Molecular Weight	249.49 g/mol	
Purity (by HPLC)	≥ 99%	<a href="#">[2]</a>
Solubility	Soluble in methanol	<a href="#">[3]</a>
SMILES	OC(=O)C(Br)c1ccccc1Cl	
InChI	1S/C8H6BrClO2/c9-7(8(11)12)5-3-1-2-4-6(5)10/h1-4,7H,(H,11,12)	

## Synthesis Protocols

The synthesis of α-Bromo-2-chlorophenylacetic acid typically involves the bromination of 2-chlorophenylacetic acid. Several methods have been reported, with variations in the brominating agent and reaction conditions.

A common laboratory-scale synthesis involves the use of N-Bromosuccinimide (NBS) as the brominating agent, often with a radical initiator.

Experimental Protocol:

- Reaction Setup: To a solution of 2-chlorophenylacetic acid in a suitable solvent (e.g., carbon tetrachloride), add N-Bromosuccinimide and a catalytic amount of a radical initiator (e.g., benzoyl peroxide).
- Reaction Conditions: The mixture is heated to reflux and stirred for several hours. The progress of the reaction is monitored by a suitable technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).

- Work-up: Upon completion, the reaction mixture is cooled to room temperature. The succinimide byproduct is removed by filtration.
- Purification: The filtrate is concentrated under reduced pressure, and the resulting crude product is purified by recrystallization from an appropriate solvent system to yield  $\alpha$ -Bromo-2-chlorophenylacetic acid.

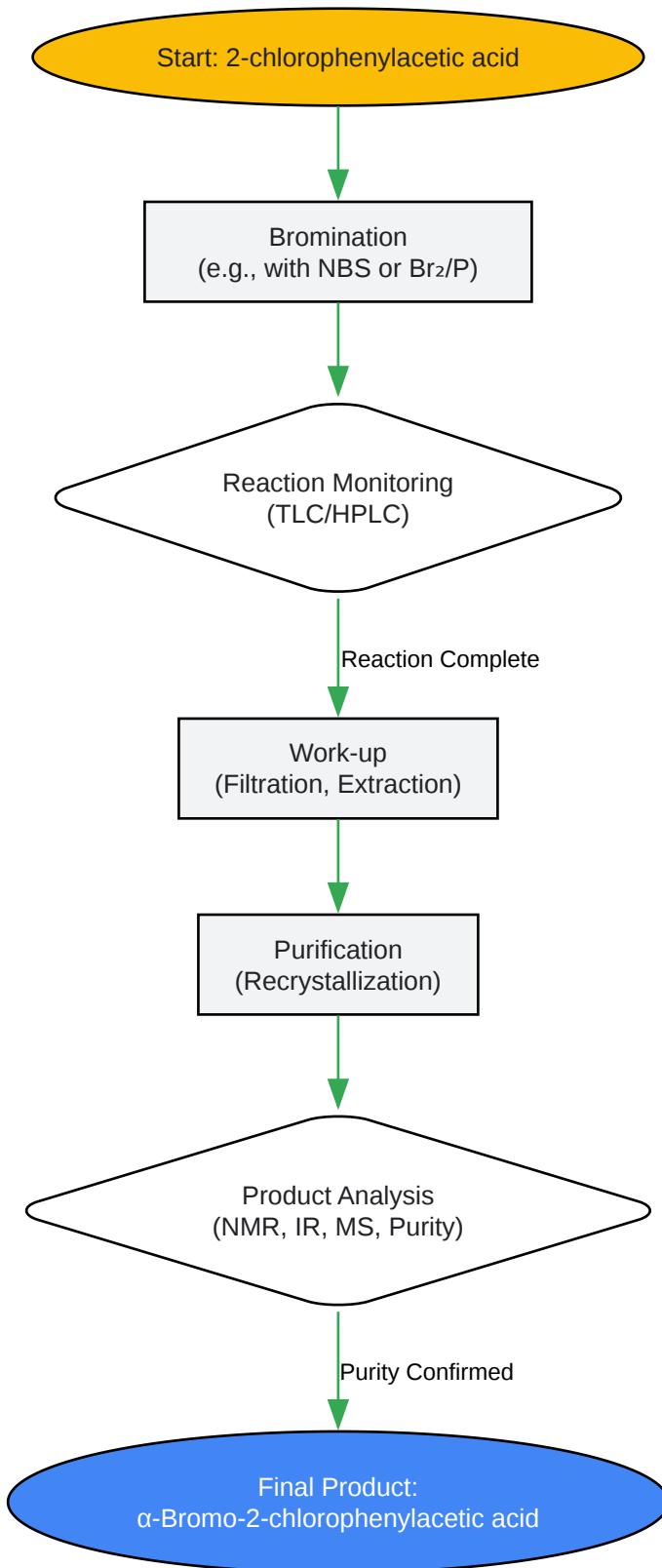
Another established method utilizes liquid bromine with a catalyst.

#### Experimental Protocol:

- Reaction Setup: 2-chlorophenylacetic acid is treated with liquid bromine in the presence of a catalyst, such as red phosphorus.[\[4\]](#)
- Reaction Conditions: The reaction is typically carried out with heating.
- Work-up and Purification: Similar work-up and purification procedures as in Method 1 are followed to isolate the final product. However, this method can generate hydrogen bromide as a byproduct, requiring appropriate safety measures.[\[4\]](#)

## Role in Pharmaceutical Synthesis

The primary application of  $\alpha$ -Bromo-2-chlorophenylacetic acid is as a key intermediate in the synthesis of Clopidogrel.[\[5\]](#) The following diagram illustrates a simplified synthetic pathway.



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